

Unveiling the Molecular Profile of 13-Dehydroxyindaconitine: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 13-Dehydroxyindaconitine

Cat. No.: B15144368

[Get Quote](#)

For Immediate Release

Shanghai, China – December 7, 2025 – This technical guide provides an in-depth overview of **13-Dehydroxyindaconitine**, a naturally occurring diterpenoid alkaloid. Aimed at researchers, scientists, and professionals in drug development, this document outlines the compound's core molecular characteristics, supported by available data.

Core Molecular Data

13-Dehydroxyindaconitine is distinguished by a specific molecular composition that dictates its biochemical interactions. The fundamental quantitative data for this compound are summarized below.

Property	Value	Citations
Molecular Formula	C ₃₄ H ₄₇ NO ₉	[1][2]
Molecular Weight	613.74 g/mol	[1][3][4]

Physicochemical and Biological Context

13-Dehydroxyindaconitine is a natural alkaloid isolated from plants such as *Aconitum kusnezoffii* Reichb and *Aconitum handelianum*. [1][5] It is recognized for its antioxidant

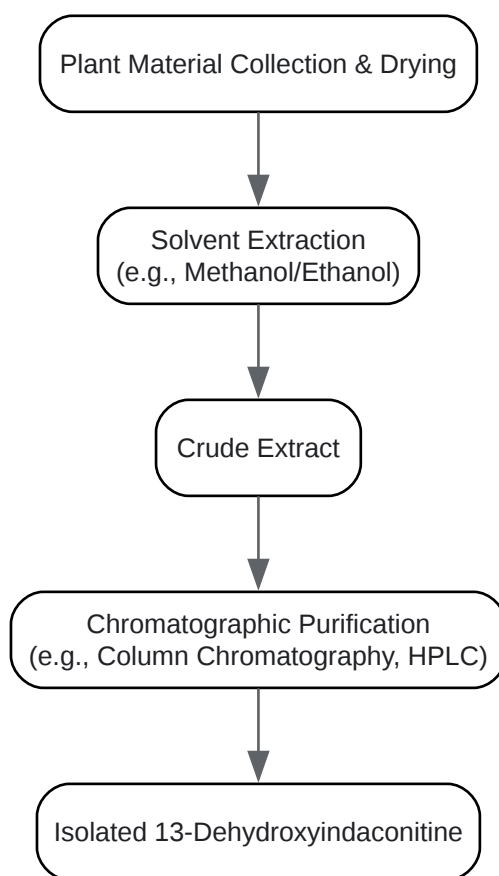
properties.[2][3][5] The compound's structure is notable for the absence of a hydroxyl group at the 13th position, a feature that distinguishes it from other related aconitine-type alkaloids.[1]

Experimental Considerations

Further research into the specific mechanisms of action and potential therapeutic applications of **13-Dehydroxyindaconitine** is ongoing. Detailed experimental protocols for its isolation and characterization, as well as for the investigation of its biological activities, would typically involve the following generalized workflows.

Isolation and Purification Workflow

The isolation of **13-Dehydroxyindaconitine** from its natural plant sources generally follows a multi-step process. The diagram below illustrates a typical workflow.

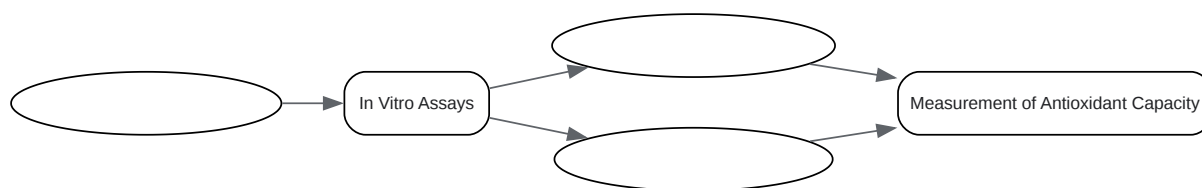


[Click to download full resolution via product page](#)

A generalized workflow for the isolation of **13-Dehydroxyindaconitine**.

Antioxidant Activity Assessment

Investigating the antioxidant properties of **13-Dehydroxyindaconitine** would involve a series of established in vitro assays. A logical relationship of such an investigation is depicted below.



[Click to download full resolution via product page](#)

Logical flow for assessing the antioxidant potential of **13-Dehydroxyindaconitine**.

This document is intended for research and informational purposes only and does not constitute an endorsement or recommendation for any specific use.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 13-Dehydroxyindaconitine | Benchchem [benchchem.com]
- 2. 13-Dehydroxyindaconitine - Immunomart [immunomart.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. 13-Dehydroxyindaconitine - CD BioSustainable [sustainable-bio.com]
- 5. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Unveiling the Molecular Profile of 13-Dehydroxyindaconitine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15144368#13-dehydroxyindaconitine-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com